

Technical Guide: Solubility of Bis(2-butoxyethyl) phosphate in Organic Solvents

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Compound of Interest

Compound Name: Bis(2-butoxyethyl) phosphate

Cat. No.: B049836

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(2-butoxyethyl) phosphate (BBEP), a dialkyl phosphate ester, is a compound of interest in various industrial and research applications, including its role as a metabolite of the flame retardant tris(2-butoxyethyl) phosphate (TBEP).^[1] Understanding its solubility in organic solvents is critical for a range of applications, including chemical synthesis, formulation development, environmental analysis, and toxicological studies. This technical guide provides a summary of the currently available, albeit limited, solubility data for **Bis(2-butoxyethyl) phosphate** and presents detailed experimental protocols for its quantitative determination in various organic solvents.

Physicochemical Properties of Bis(2-butoxyethyl) phosphate

Property	Value	Reference
CAS Number	14260-97-0	[2][3]
Molecular Formula	C ₁₂ H ₂₇ O ₆ P	[2][3]
Molecular Weight	298.32 g/mol	[2]
Appearance	Colorless to Yellow Oil to Semi-Solid	[2]
Boiling Point	379.7 °C at 760 mmHg	[3]
Density	1.089 g/cm ³	[3]

Solubility Data

Quantitative solubility data for **Bis(2-butoxyethyl) phosphate** in a wide range of organic solvents is not extensively reported in publicly available literature. The following table summarizes the available qualitative information.

Table 1: Qualitative Solubility of Bis(2-butoxyethyl) phosphate

Solvent Class	Solvent	Solubility
Halogenated Hydrocarbon	Chloroform	Sparingly Soluble
Alcohol	Methanol	Sparingly Soluble

Note: "Sparingly soluble" is a qualitative term and indicates that a small amount of the solute dissolves in the solvent.

Given the limited quantitative data, this guide provides detailed methodologies for researchers to determine the precise solubility of **Bis(2-butoxyethyl) phosphate** in solvents relevant to their work.

Experimental Protocols for Solubility Determination

To obtain reliable and reproducible solubility data, standardized experimental protocols are essential. The following sections detail the methodologies for determining both thermodynamic and kinetic solubility.

Thermodynamic Equilibrium Solubility Determination (Shake-Flask Method)

This method is considered the gold standard for determining the true thermodynamic equilibrium solubility of a compound in a solvent.

Principle: An excess amount of the solute (**Bis(2-butoxyethyl) phosphate**) is agitated in the solvent for a sufficient period to reach equilibrium. The concentration of the dissolved solute in the saturated supernatant is then quantified.

Methodology:

- Preparation:
 - Add an excess amount of **Bis(2-butoxyethyl) phosphate** to a series of vials, each containing a different organic solvent of interest. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.[\[4\]](#)[\[5\]](#)
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a mechanical shaker or on a rotating wheel in a temperature-controlled environment (e.g., 25 °C or 37 °C).[\[6\]](#)[\[7\]](#)
 - Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached.[\[5\]](#) The time to reach equilibrium should be established in preliminary experiments by measuring the concentration at different time points until it becomes constant.[\[7\]](#)
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed to let the undissolved solid settle.

- Separate the saturated supernatant from the excess solid by either centrifugation or filtration using a chemically inert syringe filter (e.g., PTFE). This step must be performed carefully to avoid transferring any solid particles.[\[5\]](#)[\[8\]](#)
- Quantification of Dissolved Solute:
 - Accurately dilute an aliquot of the clear supernatant with a suitable solvent.
 - Determine the concentration of **Bis(2-butoxyethyl) phosphate** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV-Vis detection or Mass Spectrometry (MS).[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Prepare a calibration curve using standard solutions of known concentrations of **Bis(2-butoxyethyl) phosphate** to quantify the concentration in the experimental samples.[\[10\]](#)
- Data Reporting:
 - Express the solubility in units such as g/L, mg/mL, or mol/L.

Kinetic Solubility Determination

Kinetic solubility is often measured in early-stage research and high-throughput screening settings. It reflects the concentration at which a compound, dissolved in a stock solution (typically DMSO), precipitates when added to an aqueous or organic medium.

Principle: A concentrated stock solution of the compound is added to the solvent of interest, and the concentration at which precipitation occurs is determined.[\[11\]](#)[\[12\]](#)

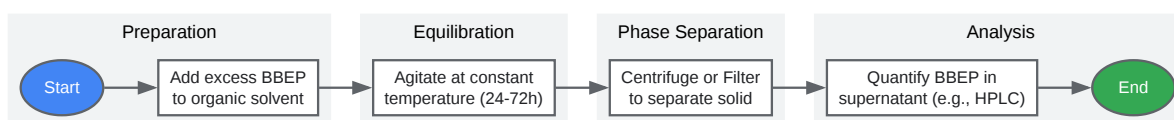
Methodology:

- Stock Solution Preparation:
 - Prepare a concentrated stock solution of **Bis(2-butoxyethyl) phosphate** in a highly miscible solvent, such as dimethyl sulfoxide (DMSO).[\[13\]](#)
- Assay Plate Preparation:
 - Dispense the organic solvents to be tested into the wells of a microtiter plate.[\[13\]](#)

- Addition and Mixing:
 - Add small, precise volumes of the DMSO stock solution to the wells containing the test solvents.
 - Mix the contents thoroughly and incubate for a defined period (e.g., 1-2 hours) at a controlled temperature.[\[12\]](#)[\[13\]](#)
- Precipitation Detection and Quantification:
 - Determine the concentration of the compound that remains in solution after the incubation period. This can be achieved through several methods:
 - Nephelometry: Measures the light scattering caused by precipitated particles.[\[13\]](#)
 - Direct UV/Vis Spectroscopy: After filtering or centrifuging the plate to remove precipitate, the absorbance of the supernatant is measured.[\[13\]](#)
 - HPLC Analysis: Similar to the thermodynamic method, the supernatant is analyzed by HPLC to determine the concentration of the dissolved compound.[\[8\]](#)
- Data Analysis:
 - The concentration at which a significant increase in turbidity is observed (nephelometry) or the concentration measured in the clear supernatant is reported as the kinetic solubility.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the thermodynamic solubility of **Bis(2-butoxyethyl) phosphate** in an organic solvent.



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Caption: Workflow for Thermodynamic Solubility Determination.

Conclusion

While comprehensive quantitative data on the solubility of **Bis(2-butoxyethyl) phosphate** in organic solvents is currently limited, this guide provides the necessary framework for researchers to generate this critical information. By employing the detailed experimental protocols for thermodynamic and kinetic solubility determination, scientists and drug development professionals can obtain reliable data to support their research and development activities. The choice between thermodynamic and kinetic solubility measurements will depend on the specific application and the stage of the research. For fundamental physicochemical characterization and formulation development, the thermodynamic shake-flask method is recommended. For higher-throughput screening purposes in early-stage discovery, kinetic solubility assays are more appropriate.

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